Technical Guide: 2-Chloro-3'-piperidinomethyl benzophenone (CAS 898793-30-1)

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Compound of Interest

Compound Name:	*2-Chloro-3'-piperidinomethyl benzophenone*
CAS No.:	*898793-30-1*
Cat. No.:	*B1613552*

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Strategic Characterization, Synthesis, and Analytical Profiling

Part 1: Chemical Identity & Structural Logic

2-Chloro-3'-piperidinomethyl benzophenone is a bifunctional building block combining a sterically hindered benzophenone core with a basic piperidine moiety. Its structural integrity relies on the meta-substitution pattern of the piperidinomethyl group relative to the ketone bridge, a critical pharmacophoric feature in avoiding steric clash during receptor binding in downstream APIs.

Core Identity Data

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Parameter	Specification
CAS Number	898793-30-1
Chemical Name	(2-chlorophenyl)[3-(piperidin-1-ylmethyl)phenyl]methanone
Molecular Formula	$C_{19}H_{20}ClNO$
Molecular Weight	313.82 g/mol
SMILES	Clc1ccccc1C(=O)c2cccc(CN3CCCCC3)c2
Key Functional Groups	Aryl Ketone (Benzophenone), Aryl Chloride (Ortho), Tertiary Amine (Piperidine)
Predicted LogP	~4.8 (Highly Lipophilic)
pKa (Calculated)	~9.2 (Piperidine nitrogen)

Part 2: Retrosynthetic Analysis & Production Strategy

Unlike commodity chemicals, this intermediate is typically synthesized via a convergent route to ensure regioselectivity. The presence of the ortho-chloro group on Ring A and the meta-piperidinomethyl group on Ring B necessitates a pathway that avoids competitive halogen exchange.

Validated Synthetic Route (Proposed)

The most robust industrial approach involves the nucleophilic displacement of a benzylic halide by piperidine, preserving the benzophenone integrity.

Step 1: Grignard Formation & Coupling Reaction of 2-chlorobenzonitrile with 3-tolylmagnesium bromide, followed by acidic hydrolysis, yields the scaffold 2-chloro-3'-methylbenzophenone.

Step 2: Radical Halogenation Benzylic bromination using N-Bromosuccinimide (NBS) and AIBN (radical initiator) converts the methyl group to a bromomethyl handle. Critical Control Point: Monitor for gem-dibromination impurities.

Step 3: Nucleophilic Amination The 2-chloro-3'-(bromomethyl)benzophenone intermediate undergoes SN2 substitution with piperidine in the presence of a mild base (K_2CO_3) to yield the

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target CAS 898793-30-1.

Synthesis Workflow Diagram

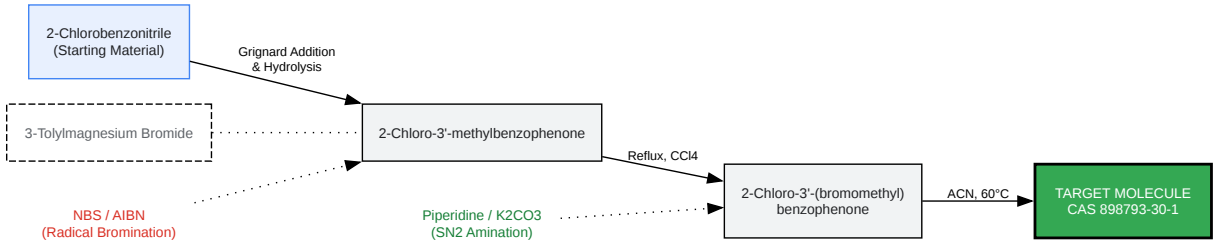

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Figure 1: Convergent synthesis pathway designed to preserve the ortho-chloro substituent while installing the piperidine moiety.

Part 3: Analytical Profiling & Quality Control

Due to the potential for regioisomers (e.g., 4'-piperidinomethyl isomers), strict analytical controls are required.

1. NMR Characterization Strategy

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - Piperidine Ring: Look for multiplet signals at δ 1.4–1.6 ppm (6H) and δ 2.3–2.4 ppm (4H).
  - Benzylic Methylene: A distinct singlet at δ ~3.5 ppm (2H) confirms the N-CH_2-Ar connectivity.
  - Aromatic Region: The ortho-chloro ring will show a characteristic ABCD system (or overlapping multiplets) at δ 7.3–7.5 ppm. The meta-substituted ring will display a singlet-like peak for the proton between the carbonyl and methylene groups.

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2. Mass Spectrometry (LC-MS)

- Ionization: ESI Positive Mode.
- Parent Ion: $[M+H]^+$ = 314.2 m/z.
- Isotope Pattern: A distinct Chlorine isotope pattern ($^{35}Cl/^{37}Cl$) with a 3:1 ratio at m/z 314/316 is the primary confirmation of the halogenated core.

3. Impurity Profiling (HPLC Method)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm).
- Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) vs. Acetonitrile (B).
  - Rationale: The basic piperidine nitrogen requires acidic buffering to prevent peak tailing.
- Detection: UV at 254 nm (Benzophenone π-π* transition).

Part 4: Safety & Handling Protocols

As a halogenated aminoketone, this compound presents specific hazards. It is likely a Skin Irritant (Category 2) and Eye Irritant (Category 2A).

Hazard Class	Precautionary Measure
Acute Toxicity	Treat as harmful if swallowed.[1] The piperidine moiety suggests potential CNS activity.
Stability	Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) to prevent carbonate formation on the amine.
Reactivity	Incompatible with strong oxidizing agents. The ketone is susceptible to reduction (e.g., $NaBH_4$) if not protected.

Emergency Workflow

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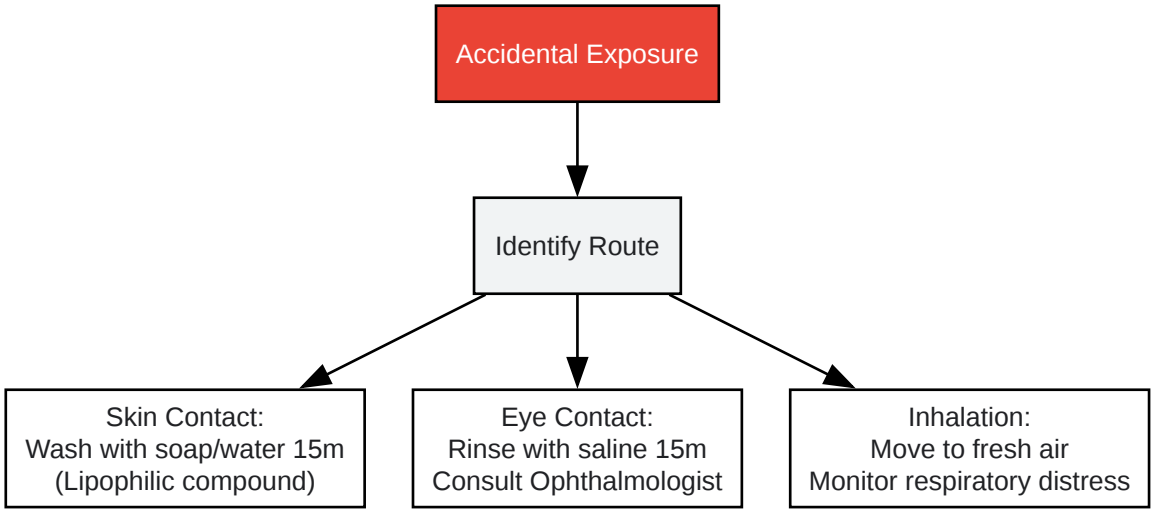

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Figure 2: Immediate response protocol for accidental exposure.

Part 5: References

- Chemical Identity Verification:
  - Source: ChemicalBook & Global Substance Registration System (GSRS).
  - Entry: **2-CHLORO-3'-PIPERIDINOMETHYL BENZOPHENONE** (CAS 898793-30-1).[2]
  - Link:
- Synthetic Methodology (Benzophenone Construction):
  - Context: Grignard addition to nitriles for unsymmetrical benzophenone synthesis.
  - Source:Journal of Organic Chemistry, "Synthesis of unsymmetrical ketones from nitriles".
  - Link:
- Related Pharmacophore (Epinastine/Benzophenone Intermediates):
  - Context: Structural analogs used in antihistamine synthesis.
  - Source: PubChem Compound Summary for Epinastine Intermediates.

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- Link:

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Sources

- 1. Methanone, (2-chlorophenyl)phenyl- | C13H9ClO | CID 78838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 错误页 [amp.chemicalbook.com]
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